

Application Notes and Protocols for (2r,3s)-2,3-Hexanediol

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Compound of Interest

Compound Name: (2r,3s)-2,3-Hexanediol

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These application notes provide an overview of the known biological functions and synthetic applications of **(2r,3s)-2,3-Hexanediol**. Detailed protocols for its synthesis and use as a chiral precursor are included to facilitate its application in research and development.

I. Biological Activity and Applications

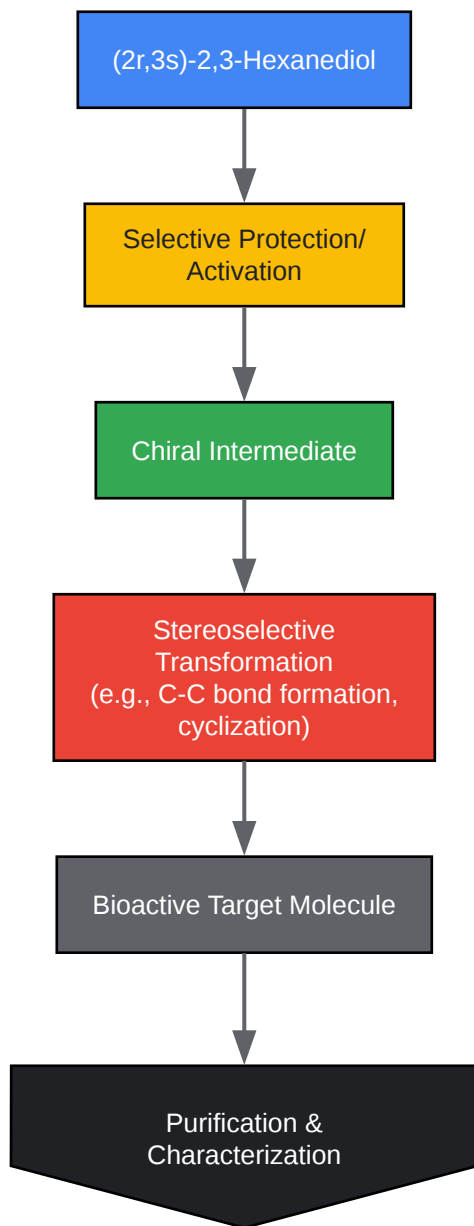
(2r,3s)-2,3-Hexanediol is a stereoisomer of 2,3-hexanediol that has been identified as a crucial semiochemical, specifically a sex pheromone, in certain species of insects. Its primary documented biological role is in mediating chemical communication for mating purposes in cerambycid beetles.[1][2] Beyond its function as a pheromone, its stereochemically defined structure makes it a valuable chiral building block in asymmetric synthesis for the development of complex molecules with specific biological activities.

Pheromonal Activity in Insects

In several species of longhorned beetles (family Cerambycidae), **(2r,3s)-2,3-Hexanediol** and its other stereoisomers act as sex attractants.[1][2] For instance, it has been identified as a male-produced sex pheromone in *Hylotrupes bajulus* and *Pyrrhidium sanguineum*. [1] The specificity of the pheromonal response is highly dependent on the stereochemistry of the 2,3-hexanediol molecule. The detection of these pheromones occurs in the insect's antennae, where specialized olfactory receptor neurons (ORNs) are housed within sensory hairs called sensilla.[3][4]

The binding of a specific stereoisomer, such as **(2r,3s)-2,3-Hexanediol**, to an olfactory receptor (OR) on the surface of an ORN initiates a signal transduction cascade. This cascade ultimately leads to the depolarization of the neuron and the generation of an action potential. This nerve impulse is then transmitted to the antennal lobe of the insect's brain, where the information is processed, leading to a behavioral response, such as attraction towards the pheromone source.^{[4][5]}

Signaling Pathway of Pheromone Reception



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